

Personal protective equipment for handling Barium hexafluorosilicate

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Compound of Interest

Compound Name: Barium hexafluorosilicate

Cat. No.: B101912

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Essential Safety and Handling of Barium Hexafluorosilicate

This guide provides immediate, essential safety and logistical information for handling **Barium Hexafluorosilicate** (BaSiF_6) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Chemical Identifier:


- Name: **Barium Hexafluorosilicate**
- CAS Number: 17125-80-3
- Molecular Formula: BaF_6Si [\[1\]](#)[\[2\]](#)
- Appearance: White crystalline powder or solid.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Identification and Classification

Barium hexafluorosilicate is classified as a hazardous substance. It is toxic if swallowed and harmful if inhaled.[\[4\]](#)[\[5\]](#) Ingestion can lead to symptoms such as cyanosis, diarrhea, and changes to the musculoskeletal system.[\[6\]](#) The health effects of barium compounds are dependent on their solubility in water or stomach acids.[\[6\]](#)[\[7\]](#)

GHS Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[4]

Signal Word: Danger[4] Hazard Pictogram:

 alt text

Physical and Chemical Properties

Property	Value
Molar Mass	279.40 g/mol [6]
Density	4.279 g/cm ³ [3]
Solubility in Water	Poorly soluble[3]

Exposure Controls and Personal Protective Equipment (PPE)

A thorough risk assessment of the specific procedures being performed is necessary to determine the appropriate level of PPE required.[8] The following provides guidance on the minimum recommended PPE.

Protection Type	Equipment Specification	Purpose and Use Case
Eye and Face	Safety glasses with side shields or chemical splash goggles.[4] A face shield must be worn over eyewear when there is a significant splash hazard.[8]	Protection against splashes and airborne particles.
Hand	Disposable nitrile gloves for incidental contact.[8] Heavier, reusable gloves (e.g., Butyl rubber, Neoprene) for direct handling or immersion.[9] Silver Shield® gloves are recommended for highly toxic chemicals.[9]	Prevents skin contact. Gloves should be inspected before use and removed immediately if contaminated.[9]
Body	A standard laboratory coat is the minimum requirement.[8] A chemically resistant apron or smock should be worn over the lab coat when handling large quantities or when splashes are likely.[9]	Protects skin and personal clothing from contamination.
Respiratory	A NIOSH-approved particulate filter respirator (e.g., N95) or a self-contained breathing apparatus (SCBA) may be required based on the risk of aerosol or dust generation.[4] All handling should be done in a well-ventilated area, preferably within a certified chemical fume hood.[4][5]	Prevents inhalation of toxic dust.

Operational Plan: Safe Handling and Storage

Handling Procedures:

- Preparation: Read and understand the Safety Data Sheet (SDS) before working with **Barium hexafluorosilicate**.[\[4\]](#) Ensure all necessary PPE is available and in good condition.
- Engineering Controls: Work in a well-ventilated area.[\[4\]](#) Use a chemical fume hood for procedures that may generate dust or aerosols.[\[5\]](#)
- Hygiene: Wash hands thoroughly after handling the substance.[\[4\]](#) Do not eat, drink, or smoke in the laboratory.[\[4\]](#) Remove contaminated clothing and PPE before leaving the work area.[\[4\]](#)
- Avoidance: Avoid contact with skin, eyes, and clothing.[\[10\]](#)[\[11\]](#) Avoid breathing in dust.[\[4\]](#)

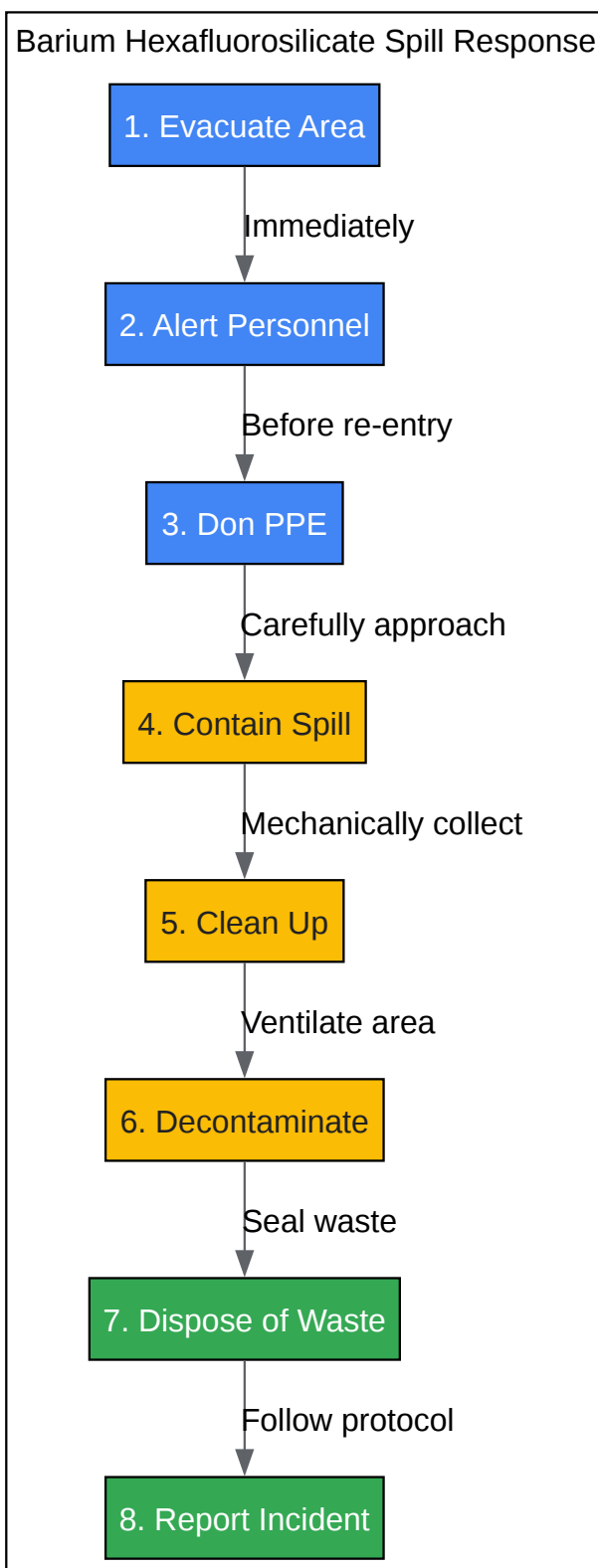
Storage Procedures:

- Store in a cool, dry, well-ventilated location.[\[10\]](#)[\[12\]](#)
- Keep containers tightly sealed to prevent moisture contact.[\[10\]](#)[\[12\]](#)
- Store away from incompatible materials, such as strong acids.[\[5\]](#)
- Label storage containers clearly.[\[12\]](#)

Emergency and Disposal Plans

Accidental Release Measures

In the event of a spill, follow these step-by-step procedures.



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Caption: Workflow for a **Barium Hexafluorosilicate** Spill.

Spill Cleanup Protocol:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.[\[13\]](#)
- Alert: Inform your supervisor and laboratory safety officer.
- Personal Protection: Don the appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection before re-entering the area.[\[4\]](#)
- Containment: Prevent the spill from spreading. For solid spills, avoid generating dust.[\[5\]](#)
- Cleanup: Carefully sweep or scoop the solid material into a suitable, labeled container for hazardous waste.[\[5\]](#)[\[12\]](#) Do not use water for cleanup.[\[13\]](#)
- Decontamination: Ventilate the affected area.[\[4\]](#) Clean the spill surface according to laboratory procedures.
- Disposal: Dispose of the collected waste and any contaminated materials through a licensed professional waste disposal service.[\[4\]](#)[\[11\]](#)

First Aid Measures

Exposure Route	First Aid Protocol
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor. [4] [5] Rinse mouth with water. [4] Do NOT induce vomiting. [4] [14]
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [4] [5] Call a POISON CENTER or doctor if you feel unwell. [4]
Skin Contact	Brush off loose particles from the skin. [4] Remove contaminated clothing immediately. Rinse skin with plenty of water/shower. [4]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. [4] Remove contact lenses, if present and easy to do. Continue rinsing. [4] Seek medical attention if irritation persists.

Disposal Plan

Barium hexafluorosilicate and its containers are considered hazardous waste and must be disposed of accordingly.

- Waste Characterization: All waste materials must be properly characterized according to federal, state, and local regulations.[\[10\]](#)[\[11\]](#)
- Containers: Use only approved and properly labeled containers for hazardous waste.[\[4\]](#)
- Disposal Service: Contact a licensed professional waste disposal service for removal and disposal.[\[10\]](#)[\[11\]](#) Product or containers must not be disposed of with household garbage.[\[10\]](#)[\[11\]](#)
- Environmental Protection: Avoid release to the environment. Do not allow the substance to enter drains or waterways.[\[4\]](#) Contaminated packaging should be handled in the same manner as the substance itself.[\[4\]](#)

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